

ML-00253764 Hydrochloride: A Technical Guide to Solubility and Formulation

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Compound of Interest

Compound Name: ML-00253764 hydrochloride

Cat. No.: B560307

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **ML-00253764 hydrochloride**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure successful preparation of this compound for your research needs.

Solubility Data

The solubility of **ML-00253764 hydrochloride** varies significantly across different solvent systems. The following table summarizes key quantitative data for easy reference and comparison.

Solvent System	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	4.14	10	[1]
DMSO	41.37	100	[1][2]
DMF	30	~72.5	[3]
Ethanol	1	~2.4	[3]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25	≥ 3.02	[4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.25	≥ 3.02	[4]
10% DMSO, 90% Corn Oil	≥ 1.25	≥ 3.02	[4]
DMF:PBS (pH 7.2) (1:20)	0.5	~1.2	[3]

Molecular Weight of **ML-00253764 hydrochloride**: 413.71 g/mol [1][2]

Troubleshooting Common Solubility Issues

This section addresses potential challenges researchers may encounter when dissolving **ML-00253764 hydrochloride** and offers practical solutions.

Frequently Asked Questions (FAQs)

Q1: My **ML-00253764 hydrochloride** is not dissolving in water at the expected concentration. What should I do?

A1: **ML-00253764 hydrochloride** has limited solubility in aqueous solutions. While it is soluble up to 10 mM in pure water, achieving this concentration may require gentle warming or sonication.[4] If you require a higher concentration for your experiments, consider using a co-

solvent system. For in vivo studies, formulations with DMSO, PEG300, Tween-80, and saline have been successfully used.[4]

Q2: I observed precipitation after preparing my solution. How can I resolve this?

A2: Precipitation can occur if the solubility limit is exceeded or if the solution cools down after warming. To redissolve the compound, you can try gentle heating and/or sonication.[4] If precipitation persists, it may be necessary to adjust the solvent composition or prepare a more dilute solution.

Q3: Can I prepare a concentrated stock solution of **ML-00253764 hydrochloride**?

A3: Yes, highly concentrated stock solutions can be prepared using organic solvents. **ML-00253764 hydrochloride** is soluble up to 100 mM in DMSO.[1][2] This allows for the preparation of a concentrated stock that can then be diluted into your experimental buffer or medium. Be mindful of the final DMSO concentration in your assay, as it can affect cellular systems.

Q4: What are the recommended storage conditions for **ML-00253764 hydrochloride** solutions?

A4: For optimal stability, stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months.[4][5] It is advisable to store the compound in a sealed container, away from moisture.[4]

Experimental Protocols

Below are detailed methodologies for preparing **ML-00253764 hydrochloride** solutions for both in vitro and in vivo applications.

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

- Weigh the required amount of **ML-00253764 hydrochloride** (MW: 413.71 g/mol).
- Add the appropriate volume of sterile water to achieve a 10 mM concentration (e.g., for 1 mg of compound, add 241.7 µL of water).

- Vortex the solution to facilitate dissolution.
- If the compound does not fully dissolve, gently warm the solution (e.g., in a 37°C water bath) or sonicate until the solution is clear.
- Sterile filter the solution through a 0.22 µm filter before use in cell culture experiments.

Protocol 2: Preparation of a Formulation for In Vivo Studies (based on a published protocol)[5]

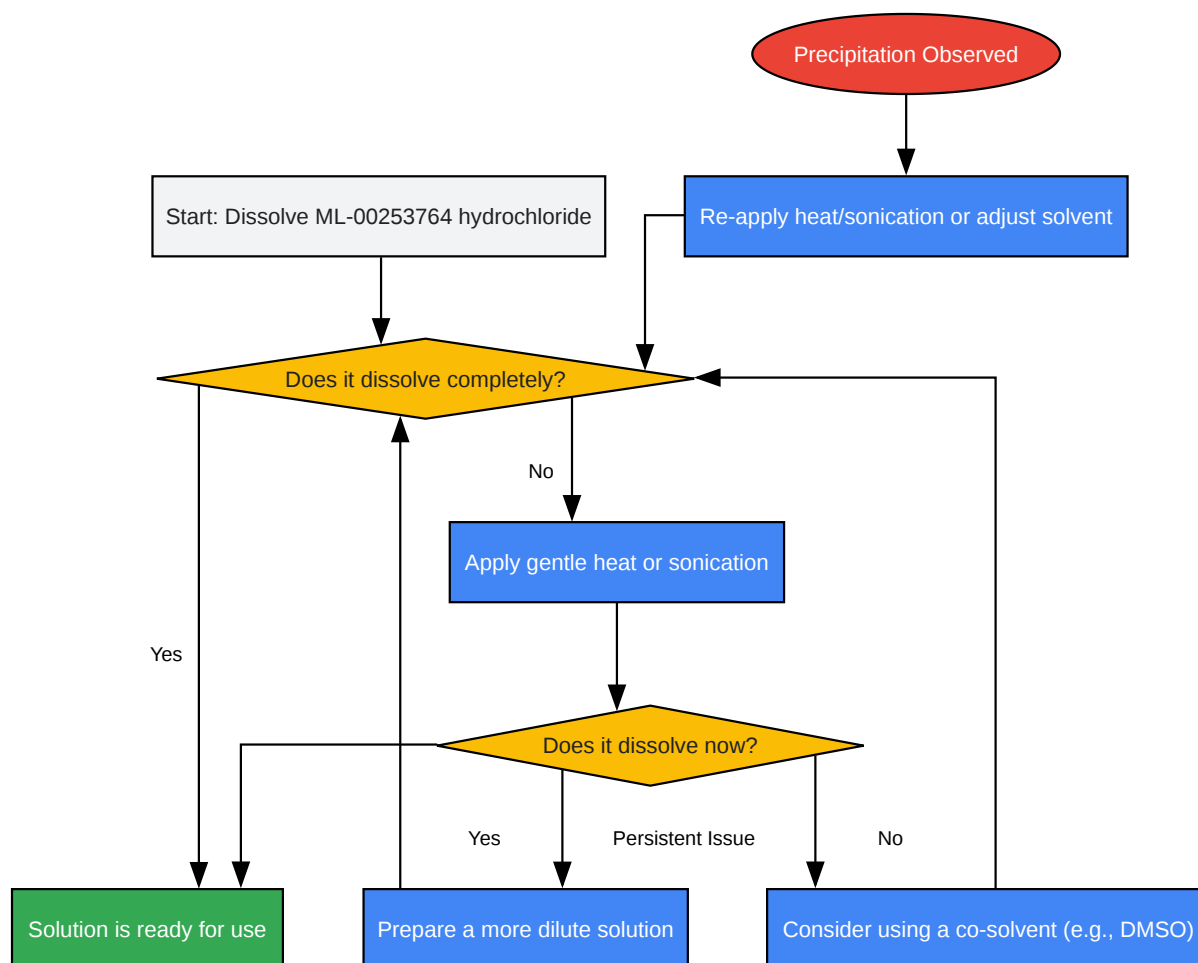
This protocol yields a clear solution of ≥ 1.25 mg/mL (≥ 3.02 mM).

- Prepare a 12.5 mg/mL stock solution of **ML-00253764 hydrochloride** in DMSO.
- To prepare a 1 mL working solution, add 100 µL of the 12.5 mg/mL DMSO stock solution to 400 µL of PEG300.
- Mix the solution thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL.
- Mix the final solution until it is clear.

Visual Guides

Troubleshooting Workflow for Solubility Issues

The following diagram outlines a logical workflow for addressing common solubility challenges with **ML-00253764 hydrochloride**.

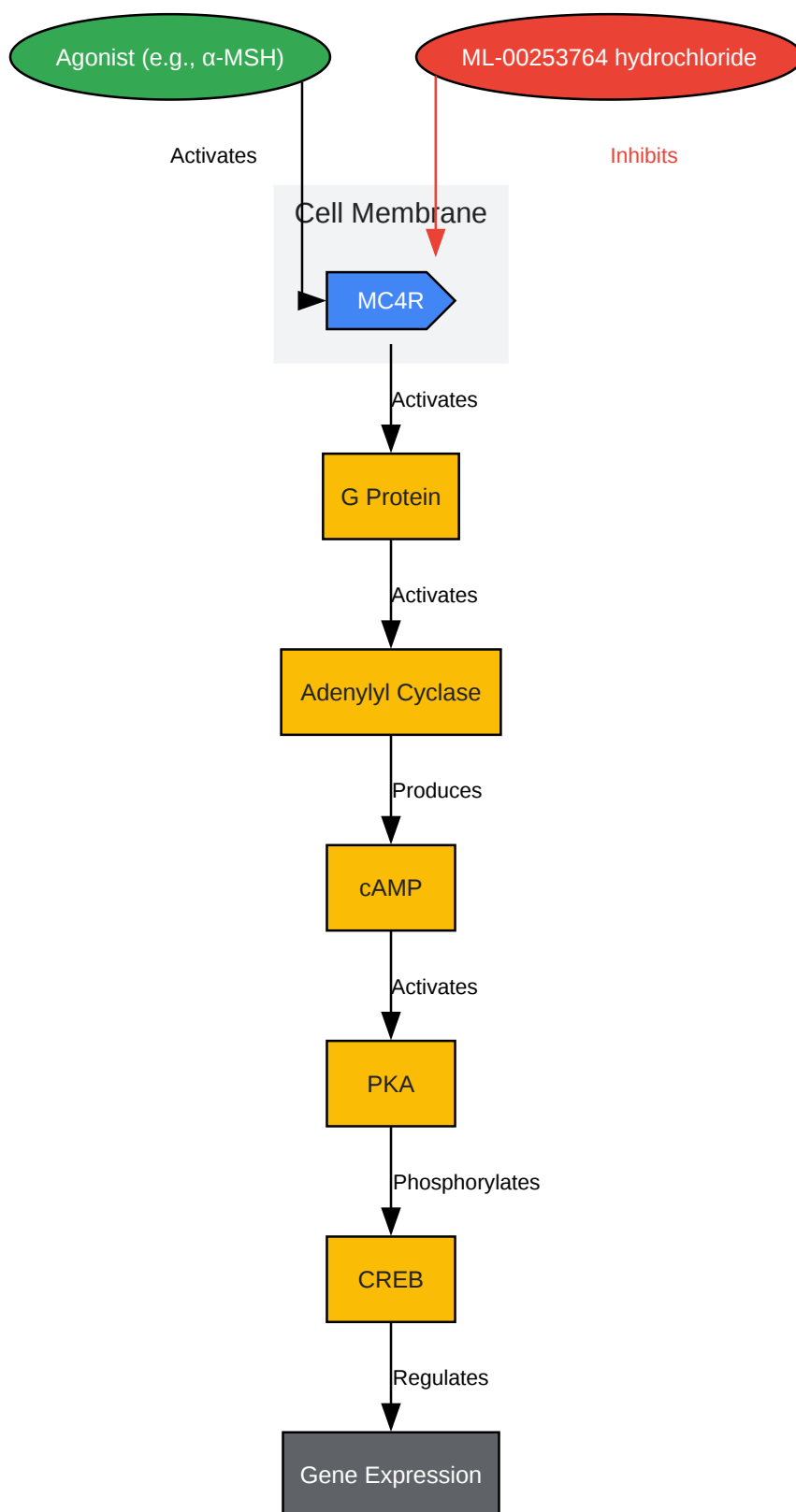


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Troubleshooting workflow for **ML-00253764 hydrochloride** solubility.

Hypothetical Signaling Pathway

ML-00253764 is known to be an antagonist of the melanocortin 4 receptor (MC4R).[1][2] The diagram below illustrates a simplified, hypothetical signaling pathway that could be modulated by this compound.



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Hypothetical MC4R signaling pathway modulated by ML-00253764.

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